

propylhydrazine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: Propylhydrazine hydrochloride

Cat. No.: B152796

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Propylhydrazine Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of **propylhydrazine hydrochloride**, a chemical compound with applications in organic synthesis and pharmaceutical research. The document outlines its fundamental molecular properties, synthesis protocols, and its role in specific biochemical pathways, offering a comprehensive resource for professionals in the field.

Core Molecular and Physical Properties

Propylhydrazine hydrochloride is the hydrochloride salt of propylhydrazine. Its key quantitative data are summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value	Source
Molecular Formula	C3H11ClN2	[1][2][3][4]
Molecular Weight	110.58 g/mol	[1][2][3]
CAS Number	56795-66-5	[1]

Synthesis of Propylhydrazine Hydrochloride: An Experimental Protocol

The synthesis of **propylhydrazine hydrochloride** is a standard laboratory procedure involving the reaction of propylhydrazine with hydrochloric acid. The following protocol outlines a typical methodology for its preparation.

Objective: To synthesize **propylhydrazine hydrochloride** from propylhydrazine.

Materials:

- Propylhydrazine
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous diethyl ether
- Glass reaction vessel
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask

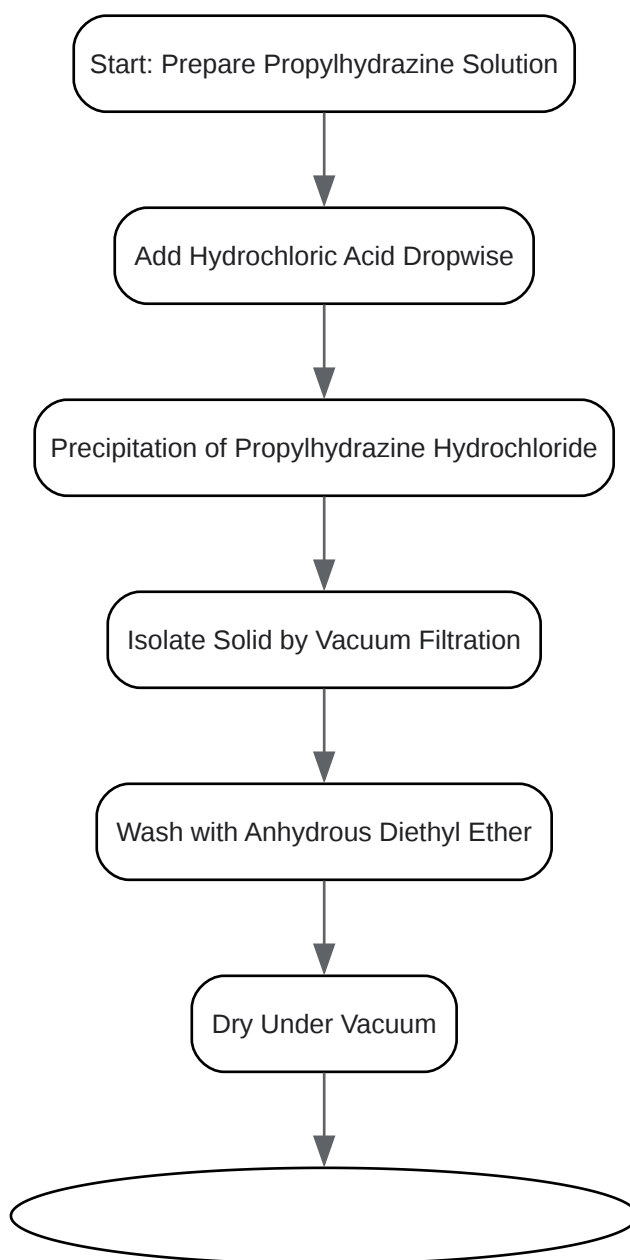
Methodology:

- **Reaction Setup:** A solution of propylhydrazine in anhydrous diethyl ether is prepared in a glass reaction vessel equipped with a magnetic stirrer. The vessel is cooled in an ice bath to maintain a low temperature throughout the reaction.
- **Acidification:** While stirring vigorously, a stoichiometric amount of concentrated hydrochloric acid is added dropwise to the cooled propylhydrazine solution. The slow addition is crucial to control the exothermic nature of the reaction.

- Precipitation: Upon the addition of hydrochloric acid, **propylhydrazine hydrochloride** precipitates out of the solution as a white solid.
- Isolation: The precipitate is collected by vacuum filtration using a Buchner funnel.
- Washing and Drying: The collected solid is washed with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials and impurities. The final product is then dried under a vacuum to yield pure **propylhydrazine hydrochloride**.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **propylhydrazine hydrochloride**, from starting materials to the final product.



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Synthesis Workflow of **Propylhydrazine Hydrochloride**

This structured guide provides essential information on **propylhydrazine hydrochloride** for researchers and professionals in drug development and chemical synthesis. The clear presentation of its molecular properties and a detailed experimental protocol for its synthesis, along with a logical workflow diagram, offers a practical and comprehensive resource.

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